

Essential Guide to Handling Sodium p-Cresolate: PPE, Spill Response, and Disposal

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Compound of Interest

Compound Name: Sodium p-cresolate

Cat. No.: B075617

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Sodium p-cresolate**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental risk.

Hazard Identification and Quantitative Data

Sodium p-cresolate is a hazardous chemical that requires careful handling. It is classified as acutely toxic if swallowed, causes severe skin burns and eye damage, and may cause an allergic skin reaction.[1] Vapors can irritate the eyes, nose, and throat.[2] The substance is corrosive and can be harmful if absorbed through the skin or inhaled.[2] Furthermore, it is toxic by all routes of exposure, including inhalation, ingestion, and dermal absorption.[3] When heated, it can ignite, and if heated to decomposition, it emits toxic fumes.[4][5]

Property	Data	Reference
Chemical Name	Sodium 4-methylphenoxide, Sodium p-cresolate	[2][6]
CAS Number	1121-70-6	[2]
Molecular Formula	C7H7NaO	[2]
Hazard Classifications	Acute toxicity, Oral (Category 4); Skin Corrosion (Category 1); Skin Sensitization (Sub-category 1B); Serious Eye Damage (Category 1)	[1]
Human Toxicity	Probable Oral Lethal Dose: 50-500 mg/kg	[5]
Fire Hazard	Ignites when heated in air, even when moist.[4][5] Finely divided and moist material may undergo vigorous oxidation when heated in air.[5]	[4][5]
Incompatibilities	Strong oxidizers, acids.	[2]
EPA Hazardous Waste No.	F004; U052; D025	[2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][7] A face shield should also be worn where there is a risk of splashing.[8]
Skin Protection	Gloves: Handle with chemical-resistant gloves (e.g., rubber) that have been inspected for integrity before use.[1][2][7] Clothing: Wear fire/flammable resistant and impervious clothing, such as chemical-resistant coveralls over a long-sleeved shirt and long pants.[1][8] Footwear: Chemical-resistant footwear is required.[8]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne levels below exposure limits.[1][9][10] If exposure limits are exceeded or irritation is experienced, a full-face respirator with a combination filter for vapor and particulates should be used.[1][7][9] For emergencies or situations with potential over-exposure, a self-contained breathing apparatus (SCBA) is necessary.[3][10]

Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **Sodium p-cresolate** in a well-ventilated area.[1]
- Use process enclosures, local exhaust ventilation, or a chemical fume hood to control airborne exposure.[9][10]
- Emergency eyewash stations and safety showers must be readily accessible in the immediate work area.[2]

Safe Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before starting any work.
- Avoid all contact with skin and eyes.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[\[1\]](#)

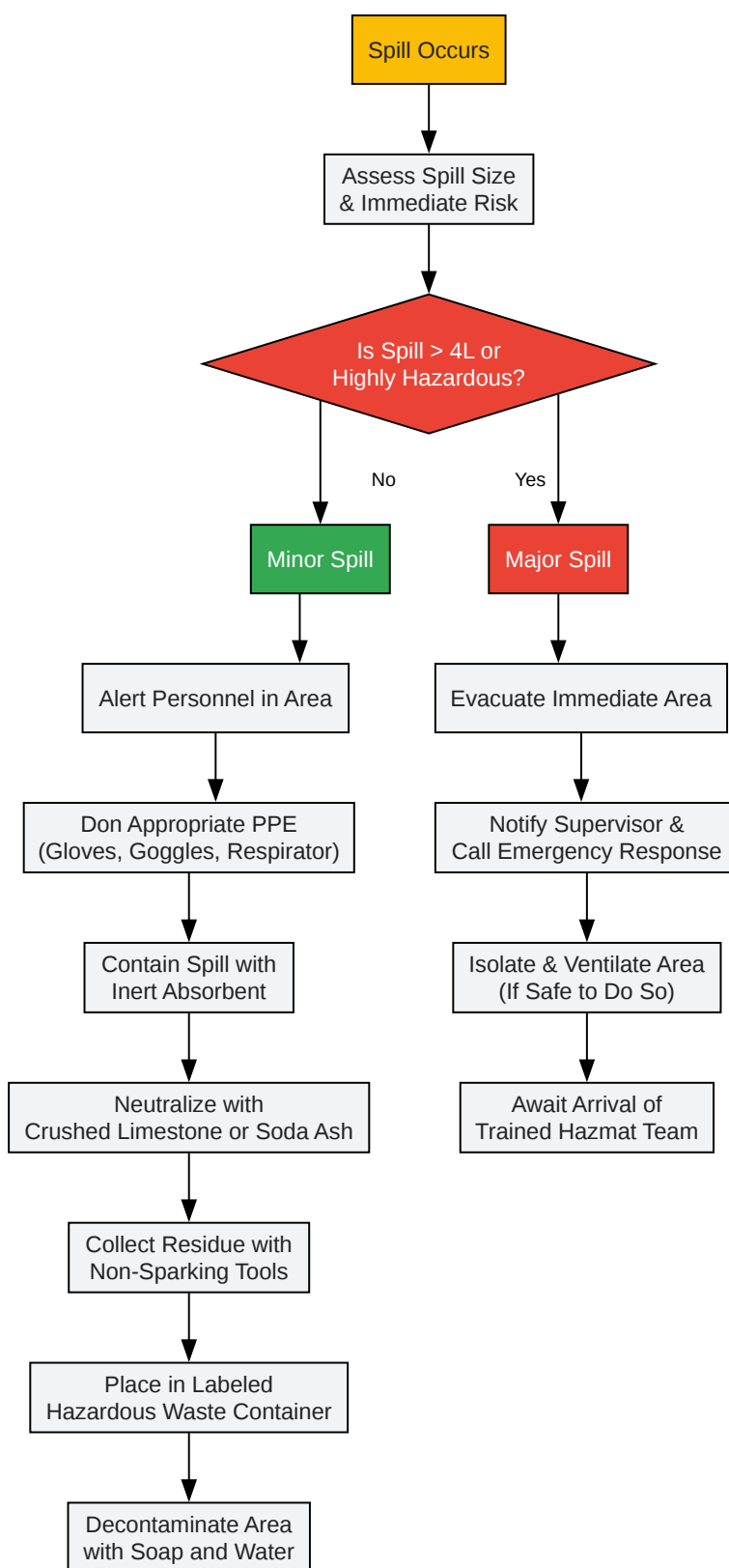
Storage:

- Store containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[10\]](#)
- Store in a locked cabinet or a designated corrosives area.[\[1\]](#)[\[10\]](#)
- Keep away from incompatible materials such as strong oxidizers and acids, as well as foodstuff containers.[\[1\]](#)[\[2\]](#)
- Protect from heat, sparks, open flames, and direct sunlight.[\[10\]](#)

Emergency Plans: Spill and First Aid

Spill Response Protocol:

A chemical spill should be addressed immediately by trained personnel. The response depends on the size and nature of the spill.



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Caption: Workflow for **Sodium p-cresolate** spill response.

Step-by-Step Spill Cleanup (Minor Spills):

- Evacuate and Ventilate: Ensure adequate ventilation and alert others in the area.[\[11\]](#)
- Wear PPE: Put on the appropriate personal protective equipment as detailed above.
- Contain: Create a dike around the spill using a non-combustible absorbent material like sand, earth, vermiculite, or commercial sorbents.[\[2\]](#)[\[11\]](#)
- Neutralize: Cautiously neutralize the spilled material with crushed limestone, soda ash, or lime.[\[2\]](#)[\[3\]](#)
- Collect: Once absorbed and neutralized, use a scoop and brush to collect the material and place it into a suitable, labeled container for hazardous waste.[\[11\]](#)[\[12\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.[\[11\]](#)[\[13\]](#)
- Dispose: Dispose of all contaminated materials (including PPE) as hazardous waste.[\[12\]](#)

For major spills (greater than 4 liters or any amount that poses a significant threat), evacuate the area immediately and contact your institution's emergency response team.[\[11\]](#)[\[12\]](#)[\[13\]](#)

First Aid Measures:

- Inhalation: Immediately move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth) and seek immediate medical attention.[\[1\]](#)[\[7\]](#)[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[1\]](#) Flush the skin with plenty of water for at least 15 minutes.[\[10\]](#) Seek immediate medical attention.[\[10\]](#)
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[\[10\]](#) If contact lenses are worn, remove them if possible.[\[1\]](#) Continue rinsing and get immediate medical attention.[\[1\]](#)[\[10\]](#)
- Ingestion: Rinse the mouth with water.[\[1\]](#) Do NOT induce vomiting.[\[1\]](#) Seek immediate medical attention by calling a physician or poison control center.[\[9\]](#)

Disposal Plan

All waste containing **Sodium p-cresolate** must be treated as hazardous waste.

- Dispose of contents and containers at an approved waste disposal plant in accordance with local, state, and federal regulations.[1]
- As a generator of this waste, you must adhere to USEPA regulations for storage, transportation, treatment, and disposal.[2]
- Do not discharge effluents containing this product into sewers, lakes, streams, or other bodies of water.[8]
- Potential disposal methods include incineration in a fluidized bed or rotary kiln incinerator.[3] Consult with environmental regulatory agencies for guidance.[3]

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